

Safety and Handling of m-PEG10-acid: A Technical Guide

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Compound of Interest

Compound Name: *m*-PEG10-acid

Cat. No.: B1193042

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **m-PEG10-acid**, a monodisperse polyethylene glycol (PEG) derivative commonly utilized as a linker in the development of antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the product during research and development activities.

Chemical and Physical Properties

m-PEG10-acid is a hydrophilic PEG linker that contains a terminal carboxylic acid. This functional group allows for its conjugation to primary amine groups on biomolecules through the formation of a stable amide bond, typically facilitated by activators such as EDC or DCC.[1]
[2] The PEG spacer enhances the solubility of the resulting conjugate in aqueous media.[1]

Table 1: Physicochemical Data for **m-PEG10-acid**

Property	Value	Source
Chemical Formula	C22H44O12	[3][4]
Molecular Weight	500.58 g/mol	
CAS Number	2409969-94-2	
Appearance	White to off-white solid or oil	
Purity	>95%	
Solubility	Soluble in Water, DMSO, DCM, DMF	
Boiling Point	568.3±50.0 °C (Predicted)	
Density	1.112±0.06 g/cm3 (Predicted)	
pKa	4.28±0.10 (Predicted)	

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **m-PEG10-acid** is classified as a substance that causes skin irritation (Category 2) and serious eye irritation (Category 2A).

Table 2: GHS Hazard Information for **m-PEG10-acid**

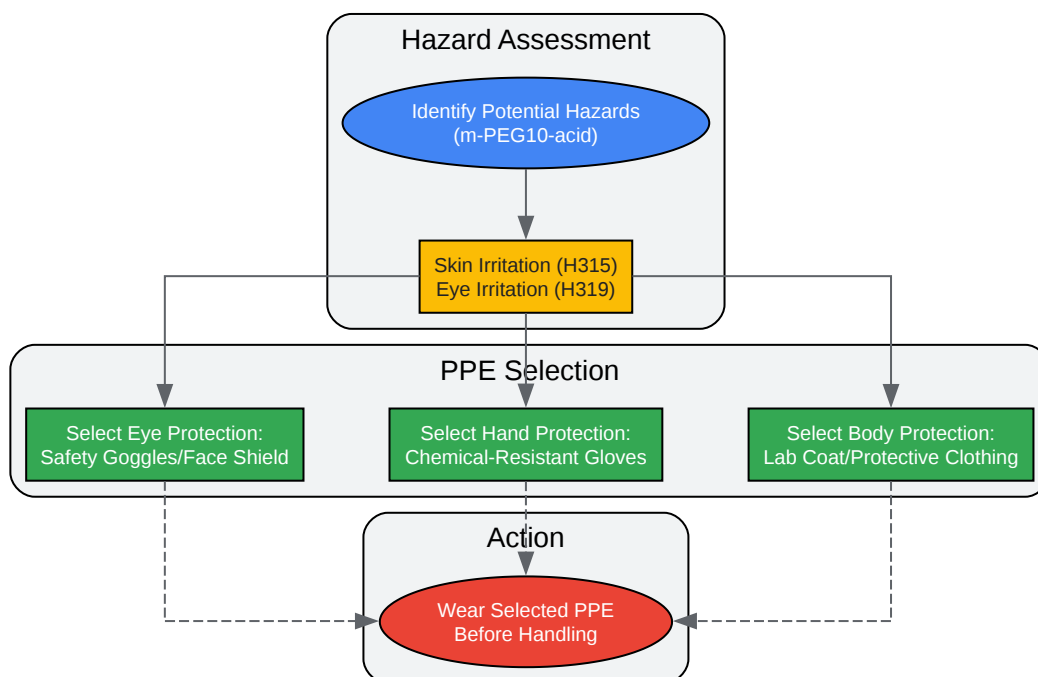
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation

Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **m-PEG10-acid**, the use of appropriate personal protective equipment is mandatory. This includes:

- Eye Protection: Safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing.

The following diagram illustrates the logical workflow for selecting appropriate PPE based on a hazard assessment.



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Caption: PPE selection workflow for handling **m-PEG10-acid**.

Handling and Storage

Proper handling and storage procedures are essential to maintain the quality and stability of **m-PEG10-acid**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Avoid contact with skin and eyes. In case of contact, follow the first-aid measures outlined in Table 3.
- Wash hands thoroughly after handling the compound.
- For ease of handling, it is recommended to prepare a stock solution by dissolving the reagent in a suitable solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended long-term storage temperature is -20°C.
- For prepared stock solutions, it is advisable to store them as aliquots in tightly sealed vials at -20°C. These solutions are generally stable for up to one month.
- Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial to prevent moisture condensation.

First-Aid Measures

In the event of exposure to **m-PEG10-acid**, immediate action should be taken.

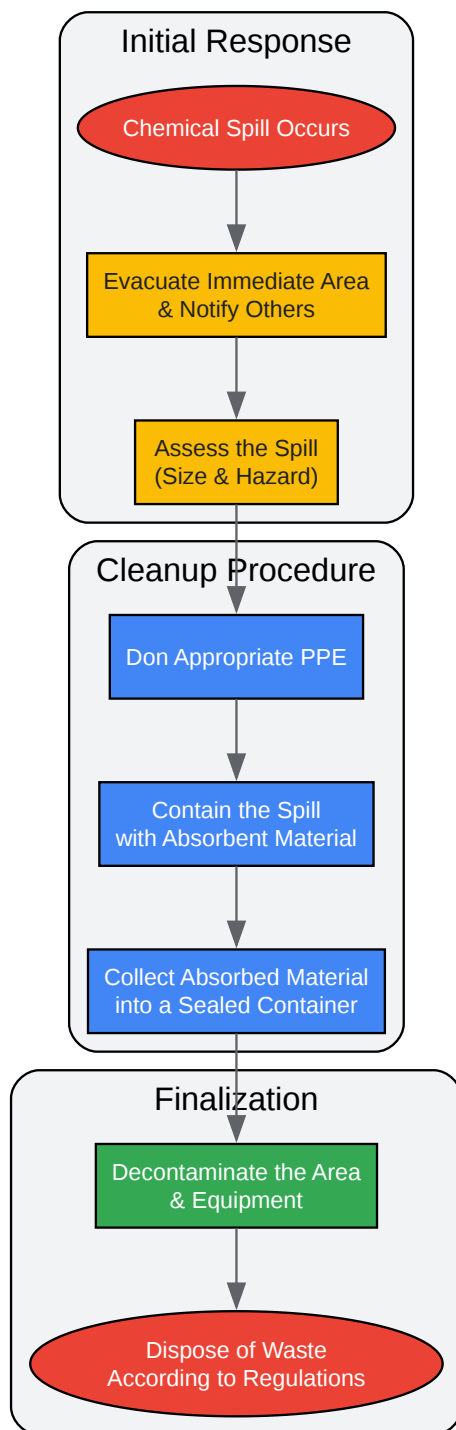
Table 3: First-Aid Measures for **m-PEG10-acid** Exposure

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Accidental Release Measures

In the case of a spill, follow these procedures to ensure safety and proper cleanup.

The following diagram outlines a general workflow for handling a chemical spill.



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Caption: General workflow for responding to a chemical spill.

Toxicological and Ecological Information

Detailed toxicological studies for **m-PEG10-acid** are not readily available. However, studies on similar methoxy polyethylene glycols, such as MPEG-350, have indicated a low potential for cutaneous toxicity. Due to the lack of specific data, it is prudent to handle **m-PEG10-acid** as a potentially hazardous substance and avoid release into the environment.

Disposal Considerations

Dispose of **m-PEG10-acid** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the material to be released into the environment.

Experimental Protocols: General Handling for Conjugation Reactions

While a specific, detailed experimental protocol for **m-PEG10-acid** is not widely published, a general procedure for its use in conjugation reactions can be outlined based on its chemical properties and the handling of similar PEG acids.

Objective: To conjugate **m-PEG10-acid** to a primary amine-containing molecule (e.g., a protein or peptide).

Materials:

- **m-PEG10-acid**
- Amine-containing molecule
- Anhydrous, amine-free solvent (e.g., DMSO, DMF)
- Coupling agents (e.g., EDC, DCC)
- Reaction buffer (amine-free, e.g., PBS at pH 7.2-7.4)
- Quenching reagent (e.g., hydroxylamine)
- Purification system (e.g., dialysis, size-exclusion chromatography)

Procedure:

- Preparation of **m-PEG10-acid** Stock Solution:
 - Allow the vial of **m-PEG10-acid** to equilibrate to room temperature.
 - In a chemical fume hood, dissolve a known quantity of **m-PEG10-acid** in anhydrous DMSO or DMF to create a stock solution of a desired concentration.
- Reaction Setup:
 - Dissolve the amine-containing molecule in the reaction buffer.
 - Add the desired molar excess of the **m-PEG10-acid** stock solution to the reaction mixture.
 - Initiate the conjugation reaction by adding the coupling agents (e.g., EDC and NHS).
- Reaction Incubation:
 - Allow the reaction to proceed at room temperature or 4°C for a specified time (typically 1-2 hours), with gentle mixing.
- Quenching the Reaction:
 - Add a quenching reagent to stop the reaction and consume any unreacted **m-PEG10-acid**.
- Purification:
 - Remove unreacted **m-PEG10-acid** and byproducts from the reaction mixture using an appropriate purification method, such as dialysis or size-exclusion chromatography.

This technical guide is intended to provide essential safety and handling information for **m-PEG10-acid**. It is imperative that all users consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory safety protocols.

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References

- 1. m-PEG10-acid, 2409969-94-2 | BroadPharm [broadpharm.com]
- 2. m-PEG10-acid|COA [dcchemicals.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. m-PEG10-acid CAS#: 2409969-94-2 [m.chemicalbook.com]
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